

A Researcher's Guide to (2R,3S)-Emricasan: Sourcing, Handling, and Experimental Protocols

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Compound of Interest

Compound Name: (2R,3S)-Emricasan

Cat. No.: B15565875

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(2R,3S)-Emricasan, also known as Emricasan, IDN-6556, and PF-03491390, is a potent, orally active, and irreversible pan-caspase inhibitor.[1] It has garnered significant interest in the research community for its anti-apoptotic and anti-inflammatory properties, with applications ranging from liver disease and neuroprotection to stem cell research.[2][3] This guide provides researchers, scientists, and drug development professionals with detailed application notes and protocols for sourcing, handling, and utilizing **(2R,3S)-Emricasan** in experimental settings.

Sourcing and Chemical Properties

(2R,3S)-Emricasan is commercially available from various chemical suppliers for research purposes. It is typically supplied as a white to off-white solid with a molecular weight of 569.5 g/mol and a molecular formula of $C_{26}H_{27}F_4N_3O_7$. [4] When sourcing, it is crucial to obtain a certificate of analysis to confirm purity, which is generally $\geq 98\%$ by LCMS.

Table 1: Chemical and Physical Properties of **(2R,3S)-Emricasan**

Property	Value	References
Synonyms	Emricasan, IDN-6556, PF-03491390	[2] [4] [5]
CAS Number	254750-02-2	
Molecular Formula	C ₂₆ H ₂₇ F ₄ N ₃ O ₇	[4]
Molecular Weight	569.5 g/mol	[4]
Appearance	White to off-white solid	
Purity	≥98%	
Solubility	Soluble in DMSO (up to 100 mg/mL), Ethanol (up to 93 mg/mL). Insoluble in water.	[2] [5]

Handling and Storage

Proper handling and storage of **(2R,3S)-Emricasan** are essential to maintain its stability and activity.

Safety Precautions: According to its Safety Data Sheet (SDS), Emricasan is harmful if swallowed, causes skin irritation, and causes serious eye irritation. It may also cause respiratory irritation. Therefore, standard laboratory personal protective equipment (PPE), including gloves, lab coat, and eye protection, should be worn when handling the compound. Work should be conducted in a well-ventilated area or under a chemical fume hood. Avoid inhalation of dust or aerosols.

Storage:

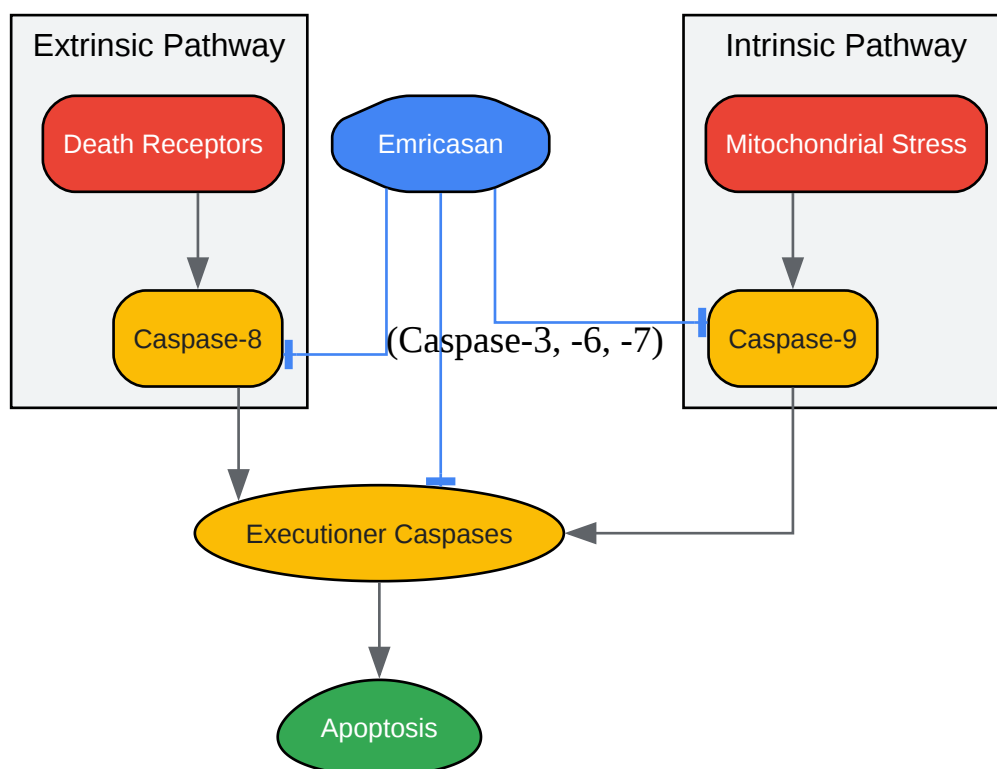
- Solid Form: The solid compound is stable for years when stored at -20°C in a dry, dark place. [\[5\]](#) For short-term storage (days to weeks), it can be kept at 0-4°C. [\[5\]](#)
- Stock Solutions: Prepare concentrated stock solutions in a suitable solvent like DMSO. [\[1\]](#)[\[2\]](#) These stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-

thaw cycles and stored at -80°C for long-term stability (up to a year or more).[1][2] For short-term use, stock solutions can be stored at -20°C for up to a month.

Biological Activity and Mechanism of Action

(2R,3S)-Emricasan is a broad-spectrum caspase inhibitor, targeting multiple caspases involved in the apoptotic signaling cascade.[6] By irreversibly binding to and inhibiting these enzymes, Emricasan effectively blocks the execution phase of apoptosis, thereby protecting cells from programmed cell death.[1][2] This mechanism underlies its therapeutic potential in various disease models characterized by excessive apoptosis.

Signaling Pathway:



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Caption: Emricasan inhibits both intrinsic and extrinsic apoptosis pathways.

Table 2: In Vitro Inhibitory Activity of Emricasan against Various Caspases

Caspase Target	IC ₅₀ (nM)	References
Caspase-9	0.3	
Caspase-1	0.4	
Caspase-3	2	
Caspase-6	4	
Caspase-7	6	
Caspase-8	6	
Caspase-2	20	

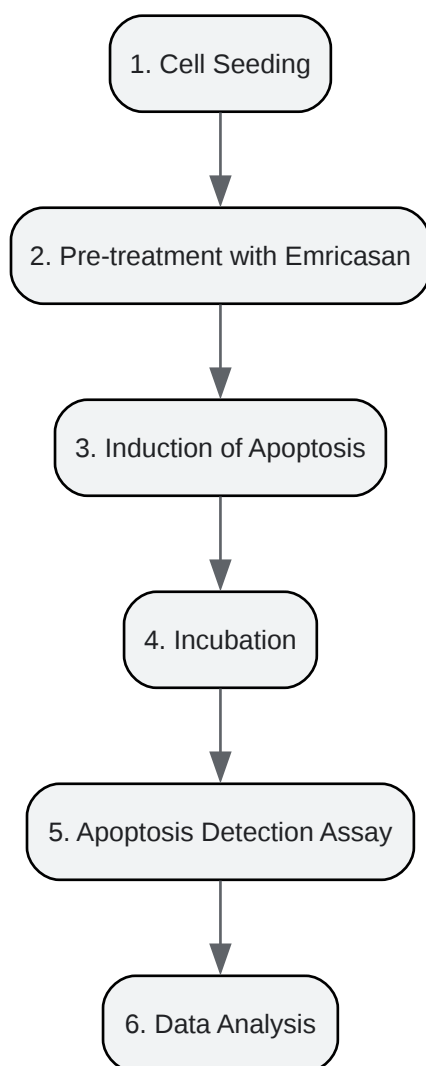
Experimental Protocols

The following are generalized protocols based on published research. Researchers should optimize these protocols for their specific experimental systems.

In Vitro Cell-Based Apoptosis Assay

This protocol describes the use of Emricasan to inhibit apoptosis in a cell culture model.

Workflow Diagram:



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References

- 1. selleckchem.com [selleckchem.com]
- 2. Emricasan | IDN-6556 | caspase inhibitor | TargetMol [targetmol.com]
- 3. go.drugbank.com [go.drugbank.com]

- 4. Emricasan | C26H27F4N3O7 | CID 12000240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. medkoo.com [medkoo.com]
- 6. Emricasan, a pan caspase inhibitor, improves survival and portal hypertension in a murine model of common bile-duct ligation - PMC [pmc.ncbi.nlm.nih.gov]
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